

# Technical Support Center: Reducing Thermal Noise in Long-Exposure CMOS Imaging

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in mitigating thermal noise during long-exposure CMOS imaging experiments.

# **Troubleshooting Guides**

This section addresses specific issues that may arise during your imaging experiments and provides step-by-step solutions.

# Issue 1: Excessive background noise in long-exposure images.

### Symptoms:

- Images appear grainy or speckled, even in the absence of light.
- The noise level increases with longer exposure times.
- Fine details in the sample are obscured.

Cause: This is often due to thermal noise, also known as dark current, which is the generation of electrons in the sensor due to thermal energy.[1][2] This effect is more pronounced in long exposures and at higher sensor temperatures.[2][3][4]

**Troubleshooting Steps:** 



- Activate Sensor Cooling: If your CMOS camera has a cooling system, ensure it is enabled
  and set to a stable, low temperature. Cooling the sensor is the most effective way to reduce
  dark current.[1][3][5] For every 6-7°C reduction in sensor temperature, the dark current is
  approximately halved.[3]
- Perform Dark Frame Subtraction: This technique involves capturing a "dark frame" with the same exposure time and temperature as your light image but with the shutter closed.[6][7]
   This dark frame, which contains the thermal noise pattern, is then subtracted from your original image to remove the noise.[6][8]
- Optimize Exposure Time: While longer exposures can increase signal, they also increase thermal noise.[9] Experiment with shorter exposure times and stack multiple images in postprocessing. This can sometimes yield a better signal-to-noise ratio than a single long exposure.[10]
- Check Ambient Temperature: High ambient temperatures can affect the efficiency of your camera's cooling system. Ensure the laboratory environment is temperature-controlled.

## Issue 2: Presence of "hot pixels" in the final image.

#### Symptoms:

 Individual pixels appear as consistently bright spots (white, red, blue, or green) in the same location across multiple images.[2][9]

Cause: Hot pixels are pixels with an unusually high dark current, often due to manufacturing defects or variations in the sensor.[1][3] Their brightness increases with longer exposure times and higher temperatures.

#### Troubleshooting Steps:

- Cooling: Deep thermoelectric cooling can dramatically reduce the occurrence and intensity of hot pixels.[11]
- Dark Frame Subtraction: A master dark frame created by averaging several dark frames will contain the hot pixel pattern and can be effectively subtracted from your light frames.[6][7]



- Dithering: This technique involves slightly moving the telescope or camera between exposures. When the images are aligned and stacked, the stationary hot pixels are averaged out, effectively removing them from the final image.[12]
- In-Camera Noise Reduction: Some cameras have a "Long Exposure Noise Reduction" (LENR) feature, which automatically performs a dark frame subtraction after each long exposure.[7][9] While convenient, this can double your acquisition time.[7]

# Frequently Asked Questions (FAQs)

Q1: What is thermal noise and why is it a problem in long-exposure imaging?

A1: Thermal noise, or dark current, is the accumulation of thermally generated electrons in the pixels of a CMOS sensor, even in complete darkness.[1] These electrons are indistinguishable from those generated by light (photoelectrons), creating a false signal that degrades image quality.[1][3] In long exposures, this accumulation becomes significant, leading to a higher noise floor and reduced signal-to-noise ratio, which can obscure faint details in your sample.[3]

Q2: How does sensor temperature affect thermal noise?

A2: The relationship between sensor temperature and dark current is exponential. As the sensor temperature increases, the dark current increases significantly.[13] Conversely, cooling the sensor is a highly effective method for reducing thermal noise.[1][14]

Q3: What is dark frame subtraction and how do I perform it?

A3: Dark frame subtraction is a post-processing technique used to remove fixed-pattern noise, including thermal noise and hot pixels, from your images.[6][7] To perform dark frame subtraction, you capture one or more "dark frames" by taking an exposure with the lens cap on, using the exact same exposure time, ISO, and sensor temperature as your actual images ("light frames").[6] These dark frames are then averaged to create a "master dark," which is subtracted from each light frame.[7][15]

Q4: Should I use my camera's built-in Long Exposure Noise Reduction (LENR)?

A4: The built-in LENR function automates the dark frame subtraction process by taking a dark frame immediately after your primary exposure and subtracting it in-camera.[7][9] This is



convenient but has a significant drawback: it doubles the time required for each image acquisition because you have to wait for the dark frame to be captured.[7] For extensive imaging sessions, it is often more efficient to disable LENR and capture a set of dark frames manually at the end of your session.[8]

Q5: How does ISO setting impact thermal noise?

A5: ISO itself does not directly affect the generation of thermal noise.[4] Thermal noise is primarily dependent on exposure time and temperature. However, increasing the ISO amplifies the entire signal from the sensor, including the thermal noise.[16] This makes the existing noise more apparent in the final image.[16]

## **Data Presentation**

Table 1: Effect of Temperature on Dark Current

Sensor Temperature (°C)	Relative Dark Current	Noise Floor (10s exposure)
+5	High	> 6 electrons
-10	Moderate	~1.5 electrons
-15	Low	Reduced background noise
-30	Very Low	< 1.5 electrons

Note: The values presented are illustrative and can vary between different CMOS sensors. Data is based on findings from sources discussing the relationship between cooling and noise reduction.[11][17][18][19]

# **Experimental Protocols**

## **Protocol 1: Master Dark Frame Creation and Subtraction**

Objective: To create a master dark frame to remove thermal noise and hot pixels from a series of long-exposure images.

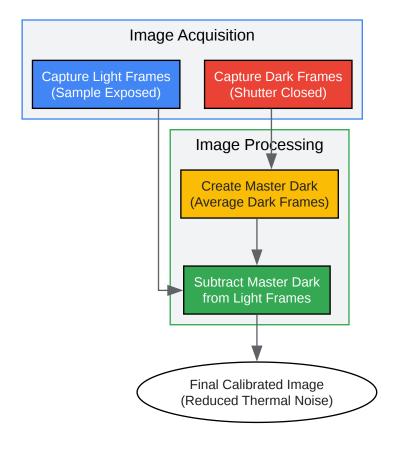
Methodology:



- Camera Setup: Use the same CMOS camera and settings (ISO, exposure time) as your primary imaging session.
- Temperature Matching: If using a cooled camera, ensure the sensor temperature is the same as it was during the capture of your light frames.
- Light Exclusion: Securely cover the lens or telescope aperture to ensure no light reaches the sensor.
- Dark Frame Acquisition: Capture a series of dark frames (a minimum of 10-15 is recommended) with the identical exposure time as your light frames.[7]
- Master Dark Creation: Use image processing software (e.g., DeepSkyStacker, PixInsight, ImageJ) to average the individual dark frames. This process reduces random noise in the dark frames, resulting in a high-quality master dark.
- Subtraction: Subtract the master dark frame from each of your light frames. The software will perform this pixel by pixel.

## **Visualizations**

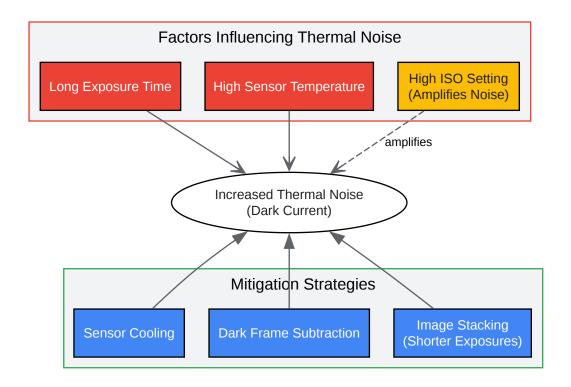




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Caption: Workflow for dark frame subtraction.





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Caption: Factors and solutions for thermal noise.

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- To cite this document: BenchChem. [Technical Support Center: Reducing Thermal Noise in Long-Exposure CMOS Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073817#reducing-thermal-noise-in-long-exposure-cmos-imaging]

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